physicochemical properties of 5-Chloro-6-methylpyridin-3-amine

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Compound of Interest

Compound Name:	*5-Chloro-6-methylpyridin-3-amine*
CAS No.:	*896161-13-0*
Cat. No.:	*B582039*

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An In-depth Technical Guide to the Physicochemical Properties of **5-Chloro-6-methylpyridin-3-amine**

This guide provides a comprehensive technical overview of the physicochemical properties of **5-Chloro-6-methylpyridin-3-amine**, a substituted aminopyridine of significant interest to researchers in medicinal chemistry and materials science. As a key building block, a thorough understanding of its properties is paramount for its effective application in synthesis, process development, and biological screening. This document moves beyond a simple data sheet, offering insights into the causality behind its characteristics and providing actionable experimental protocols for its characterization.

Core Molecular Identity and Structure

5-Chloro-6-methylpyridin-3-amine (CAS RN: 896161-13-0) is a heterocyclic aromatic amine. The pyridine core, a six-membered heteroaromatic ring containing one nitrogen atom, is functionalized with three distinct substituents: a chloro group, a methyl group, and an amine group. The relative positions of these groups (3-amino, 5-chloro, 6-methyl) are critical determinants of the molecule's electronic properties, reactivity, and steric profile.

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The structural and electronic nature of these substituents dictates the molecule's behavior. The amino group is a strong electron-donating group, increasing the electron density of the pyridine ring, particularly at the ortho and para positions. Conversely, the chloro group is an electron-withdrawing group via induction but can donate electron density through resonance. The methyl group is a weak electron-donating group. This electronic interplay governs the molecule's reactivity, basicity, and spectroscopic signatures.

Summary of Physicochemical Properties

The fundamental physicochemical data for **5-Chloro-6-methylpyridin-3-amine** are summarized below. These values are essential for laboratory handling, reaction setup, and computational modeling.

Property	Value	Source(s)
CAS Registry Number	896161-13-0	[1][2]
Molecular Formula	$C_6H_7ClN_2$	[1][2]
Molecular Weight	142.59 g/mol	[1][2]
Monoisotopic Mass	142.02977 Da	[3]
Appearance	Yellow to off-white crystalline powder	[4][5]
Melting Point	73-82 °C	[4]
Solubility	Limited solubility in water; Soluble in solvents like ethanol and dichloromethane.[5]	
Calculated LogP	1.62562	[2]
Topological Polar Surface Area (TPSA)	38.91 Å²	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	2	[2]

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Spectroscopic and Analytical Profile

Spectroscopic analysis is fundamental to confirming the identity and purity of a chemical substance. Below is a discussion of the expected spectroscopic features of **5-Chloro-6-methylpyridin-3-amine**, grounded in the principles of each technique.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the mass-to-charge ratio (m/z) of the molecular ion, confirming the compound's molecular weight.

- Expected Molecular Ion (M^+): For the primary isotopologues (^{12}C, ^{1}H, ^{35}Cl, ^{14}N), the expected m/z will be approximately 142.[3]
- Isotopic Pattern: A characteristic M+2 peak at approximately m/z 144 will be observed with roughly one-third the intensity of the M^+ peak, which is indicative of the presence of a single chlorine atom (due to the natural abundance of the ^{37}Cl isotope).
- High-Resolution MS (HRMS): This technique would yield a highly accurate mass measurement, confirming the elemental composition. The calculated monoisotopic mass is 142.02977 Da.[3]

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of bonds within the molecule, providing a fingerprint of the functional groups present.

- N-H Stretching: As a primary amine, two distinct N-H stretching bands are expected in the 3400-3250 cm^{-1} region.[6] These bands are typically sharper than the O-H stretch of an alcohol.
- N-H Bending: A characteristic N-H bending (scissoring) vibration for primary amines is expected between 1650-1580 cm^{-1}.[6]
- C=C and C=N Stretching: Aromatic ring stretching vibrations will appear in the 1600-1450 cm^{-1} region.

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- C-N Stretching: The aromatic amine C-N stretch is anticipated in the 1335-1250 cm^{-1} range. [6]
- C-H Stretching: Aromatic C-H stretches will be observed just above 3000 cm^{-1}, while the methyl group's aliphatic C-H stretches will appear just below 3000 cm^{-1}.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

- ^{1}H NMR:
  - Amine Protons ($-NH_2$): A broad singlet is expected, the chemical shift of which is highly dependent on solvent and concentration.
  - Aromatic Protons: Two distinct signals are expected for the two protons on the pyridine ring, likely appearing as doublets or singlets in the aromatic region (~6.0-8.5 ppm).
  - Methyl Protons ($-CH_3$): A sharp singlet corresponding to the three methyl protons is expected in the upfield region (~2.0-2.5 ppm).
- ^{13}C NMR:
  - Six distinct carbon signals are expected. The chemical shifts will be influenced by the attached substituents. Carbons bonded to nitrogen and chlorine will be significantly shifted.

Chemical Properties and Handling

Solubility and Acidity (pKa)

The compound exhibits limited solubility in water, a common trait for small organic molecules with significant hydrocarbon character relative to their polar functional groups.[5] Its solubility in organic solvents like ethanol and dichloromethane makes these suitable for reaction media or analytical sample preparation.[5]

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The pKa of the conjugate acid of an amine is a critical parameter in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) properties. While an experimental pKa for this specific compound is not readily available in the cited literature, the presence of the basic amine group on the pyridine ring suggests it will act as a base. The pKa value indicates the pH at which the compound is 50% protonated. For many aromatic amines, the pKa of the conjugate acid is in the range of 4-5, but this is heavily influenced by the ring substituents.[7]

Stability, Storage, and Safety

Stability: The compound is reported to be stable under normal ambient conditions.[5][8] However, it is incompatible with strong oxidizing agents, which can react with the electron-rich amine group and aromatic ring.[5]

Storage: For long-term integrity, storage at 4°C, protected from light, is recommended.[2] Containers should be kept tightly closed in a dry and well-ventilated area to prevent degradation.[9]

Safety: **5-Chloro-6-methylpyridin-3-amine** is associated with several hazard classifications. It is harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[1][10] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, must be worn when handling this chemical.

Experimental Methodologies and Workflows

The following protocols are provided as standardized starting points for the in-house characterization of **5-Chloro-6-methylpyridin-3-amine**.

Physicochemical Characterization Workflow

The logical flow for characterizing a new batch of a research chemical is essential for ensuring quality and consistency.

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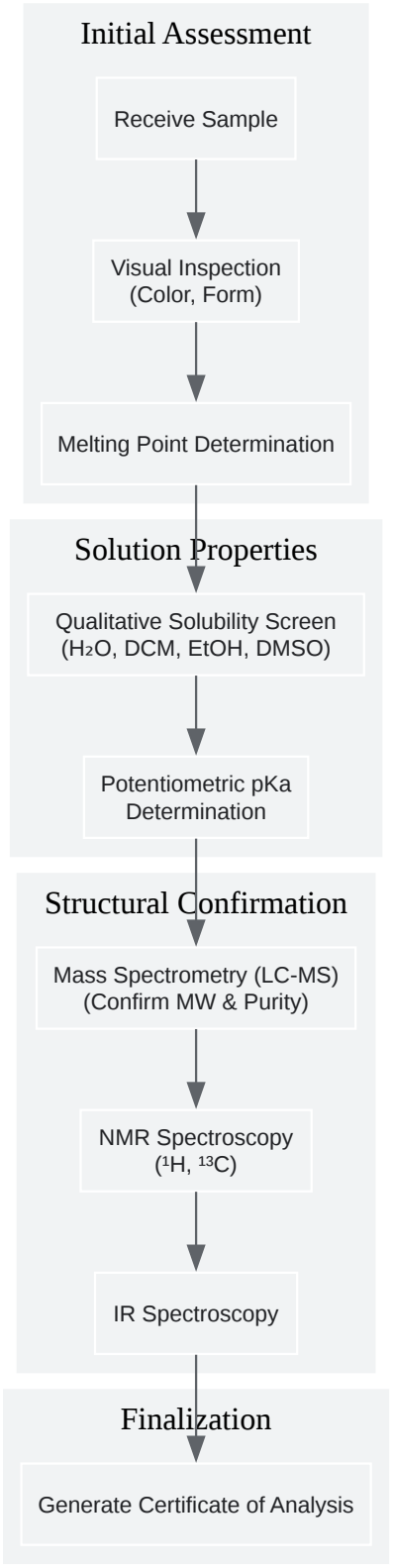

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Caption: Workflow for Physicochemical Characterization.

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Protocol: Melting Point Determination

- Preparation: Ensure the sample is dry and finely powdered.
- Loading: Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Instrumentation: Place the capillary tube into a calibrated melting point apparatus.
- Measurement: Heat the sample at a ramp rate of 10-20 °C/min for a coarse measurement. To obtain a precise range, repeat with a fresh sample, heating rapidly to ~15 °C below the approximate melting point, then reducing the ramp rate to 1-2 °C/min.
- Recording: Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point.

Protocol: Spectroscopic Analysis

- Sample Preparation:
  - NMR: Dissolve ~5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube.
  - MS (LC-MS): Prepare a stock solution of 1 mg/mL in methanol or acetonitrile. Dilute to a working concentration of 1-10 µg/mL with an appropriate mobile phase.[11]
  - IR (ATR): Place a small amount of the solid powder directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition:
  - NMR: Acquire ^{1}H, ^{13}C, and other relevant spectra (e.g., COSY, HSQC) on a calibrated spectrometer (e.g., 400 MHz).
  - MS: Inject the sample into an LC-MS system equipped with an electrospray ionization (ESI) source and acquire data in both positive and negative ion modes.
  - IR: Collect the spectrum over a range of 4000-600 cm^{-1}.

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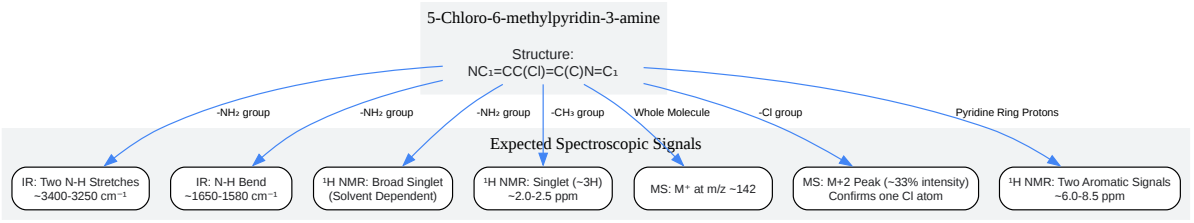
- Data Processing: Process the raw data using appropriate software to identify peaks, assign structures, and determine purity.

Structure-to-Spectrum Correlation

This diagram illustrates the direct relationship between the molecule's structural features and their expected spectroscopic signals.



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Caption: Correlation of Molecular Structure to Expected Spectra.

Conclusion

5-Chloro-6-methylpyridin-3-amine is a valuable chemical intermediate with a distinct set of physicochemical properties. Its identity can be unequivocally confirmed through a combination of mass spectrometry, IR, and NMR spectroscopy. The presence of the primary amine confers basicity and provides a reactive handle for further synthetic transformations. Proper handling and storage are crucial to maintain its integrity and ensure laboratory safety. The provided protocols and workflows offer a robust framework for researchers to validate and utilize this compound effectively in their development programs.

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